

An In-depth Technical Guide to Neotuberostemonone (CAS Number: 954379-68-1)

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Compound of Interest

Compound Name: Neotuberostemonone

Cat. No.: B14802363

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Abstract

Neotuberostemonone, assigned the Chemical Abstracts Service (CAS) registry number 954379-68-1, is a natural alkaloid compound. This technical guide provides a comprehensive overview of its core properties, and biological activities, based on available scientific literature. Due to the nascent stage of research on this specific compound, this document also highlights areas where further investigation is required, particularly concerning detailed quantitative data, specific experimental protocols, and well-defined signaling pathways.

Core Properties and Characteristics

Neotuberostemonone is classified as a tuberostemonine-type alkaloid. These compounds are characteristic constituents of plants belonging to the Stemonaceae family, which have a history of use in traditional medicine.

Physicochemical Data

A summary of the available physicochemical properties for **Neotuberostemonone** is presented in Table 1.

Property	Data
CAS Number	954379-68-1
Molecular Formula	C ₂₂ H ₃₁ NO ₆
Molecular Weight	405.49 g/mol
Compound Type	Alkaloid
Physical Description	Powder
Purity	Typically reported as 95% to 99%
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, and Acetone

Note: Data compiled from publicly available chemical supplier information.

Biological Activity and Potential Therapeutic Applications

The primary biological activities reported for **Neotuberostemonone** and related tuberostemonine alkaloids are centered on their antitussive and anti-inflammatory effects.

Antitussive Activity

Alkaloids isolated from *Stemona* species have a documented history of use as cough suppressants. Studies on related tuberostemonine alkaloids have demonstrated dose-dependent inhibitory effects on citric acid-induced cough in guinea pigs following intraperitoneal administration[1]. The oral absorption and subsequent bioavailability of these compounds can vary between different stereoisomers[1].

Anti-inflammatory Activity

Research on related compounds, such as Tuberostemonine N, has shown potential in mitigating lung inflammation. In a study involving a cigarette smoke-induced murine model, Tuberostemonine N was found to significantly decrease the infiltration of peribronchial and perivascular inflammatory cells[2]. This suggests a potential role for tuberostemonine alkaloids,

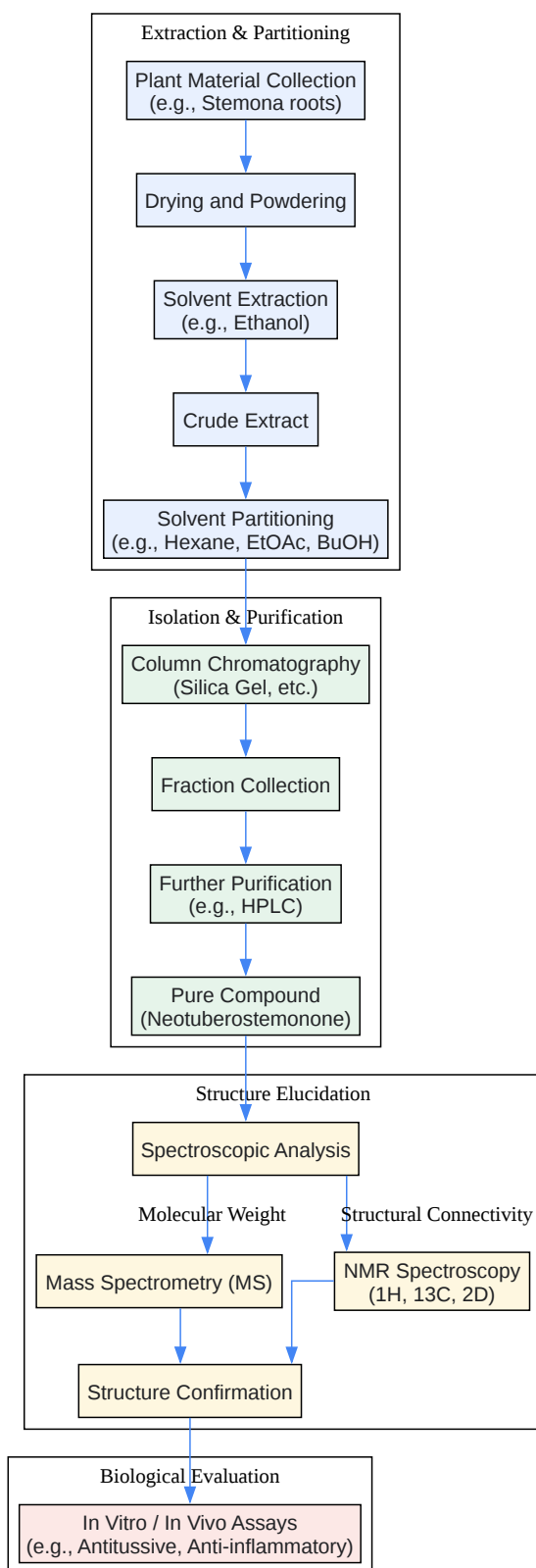
including **Neotuberostemonone**, in modulating inflammatory responses in the respiratory system.

Experimental Protocols

Detailed, step-by-step experimental protocols for **Neotuberostemonone** are not extensively published. However, the general methodologies for the isolation, characterization, and biological evaluation of such natural products can be described.

General Workflow for Isolation and Characterization

The isolation and structural elucidation of novel natural products like **Neotuberostemonone** typically follow a standardized workflow. This process is crucial for obtaining pure compounds for subsequent biological testing.



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A generalized workflow for the isolation and characterization of natural products.

Antitussive Activity Assay (General Protocol)

A common method to assess antitussive activity is the citric acid-induced cough model in guinea pigs.

- **Animal Acclimatization:** Guinea pigs are acclimatized to the experimental conditions.
- **Compound Administration:** The test compound (e.g., a tuberostemonine alkaloid) is administered, typically via intraperitoneal injection or oral gavage, at varying doses[1]. A control group receives the vehicle.
- **Cough Induction:** After a set period, the animals are exposed to an aerosol of a tussive agent, commonly citric acid, to induce coughing[1].
- **Data Recording:** The number of coughs within a specific timeframe is recorded by trained observers.
- **Analysis:** The cough frequency in the treated groups is compared to the control group to determine the percentage of inhibition.

Anti-inflammatory Assay (General Protocol)

To evaluate anti-inflammatory effects in the lungs, a cigarette smoke exposure model in mice is often utilized.

- **Animal Exposure:** Mice are exposed to cigarette smoke or room air (for control groups) over a defined period (e.g., several weeks).
- **Compound Administration:** The test compound is administered (e.g., via intraperitoneal injection) prior to smoke exposure.
- **Bronchoalveolar Lavage (BAL):** At the end of the study period, the lungs are lavaged to collect bronchoalveolar lavage fluid (BALF).
- **Cellular and Cytokine Analysis:** The BALF is analyzed for the total and differential counts of inflammatory cells (e.g., neutrophils, macrophages). Pro-inflammatory cytokines and chemokines in the BALF can also be quantified using methods like ELISA.

- **Histopathology:** Lung tissues are collected, fixed, and stained (e.g., with H&E) to histologically assess the extent of inflammatory cell infiltration in the peribronchial and perivascular areas.

Signaling Pathways and Mechanism of Action

The precise molecular targets and signaling pathways through which **Neotuberostemonone** exerts its biological effects have not yet been elucidated in the scientific literature. For many natural products with antitussive properties, potential mechanisms could involve modulation of neuronal pathways related to the cough reflex, though this is speculative for **Neotuberostemonone**. Its anti-inflammatory actions may involve the inhibition of pro-inflammatory mediator production or signaling cascades, but further research is required to confirm these hypotheses.

Due to the lack of specific data on the signaling pathways for **Neotuberostemonone**, a diagrammatic representation cannot be provided at this time.

Conclusion and Future Directions

Neotuberostemonone (CAS 954379-68-1) is a natural alkaloid with potential therapeutic applications, primarily as an antitussive and anti-inflammatory agent. Current knowledge is largely based on studies of related compounds from the same chemical class. To fully realize the therapeutic potential of **Neotuberostemonone**, future research should focus on:

- **Quantitative Pharmacological Studies:** Determining key parameters such as IC_{50} and EC_{50} values for relevant biological targets.
- **Pharmacokinetic Profiling:** Investigating the absorption, distribution, metabolism, and excretion (ADME) properties of the pure compound.
- **Mechanism of Action Studies:** Elucidating the specific molecular targets and signaling pathways responsible for its observed biological activities.
- **Synthesis and Analogue Development:** Exploring the total synthesis of **Neotuberostemonone** to enable the generation of derivatives with potentially improved potency and pharmacokinetic properties.

This technical guide summarizes the current state of knowledge on **Neotuberostemonone** and provides a framework for future research and development efforts.

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References

- 1. Oral absorption and antitussive activity of tuberostemonine alkaloids from the roots of *Stemona tuberosa* - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Tuberostemonine N, an active compound isolated from *Stemona tuberosa*, suppresses cigarette smoke-induced sub-acute lung inflammation in mice - PubMed [pubmed.ncbi.nlm.nih.gov]
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